

In-depth Technical Guide: Health and Safety for Handling 4-Propylstyrene

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Compound of Interest

Compound Name: 4-propylstyrene

Cat. No.: B7814383

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Disclaimer: Specific health and safety data for **4-propylstyrene** is not readily available. This guide is based on the comprehensive data for the closely related parent compound, styrene. The toxicological properties of **4-propylstyrene** may differ. This information should be used as a guideline for risk assessment, not as a substitute for a substance-specific Safety Data Sheet (SDS).

Hazard Identification and Classification

Styrene is classified as a hazardous substance with multiple physical and health risks. It is a flammable liquid and vapor. Health hazards include being harmful if inhaled, causing skin and serious eye irritation, and potentially causing respiratory irritation. There is suspicion that it may damage fertility or an unborn child. Prolonged or repeated inhalation is known to cause damage to the hearing organs. Aspiration of the liquid may be fatal if swallowed and it enters the airways. Styrene is also toxic to aquatic life with long-lasting effects.

GHS Hazard Statements for Styrene (as a proxy for **4-Propylstyrene**):

- H226: Flammable liquid and vapor.
- H304: May be fatal if swallowed and enters airways.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.
- H361: Suspected of damaging fertility or the unborn child.
- H372: Causes damage to organs (hearing organs) through prolonged or repeated exposure if inhaled.
- H401: Toxic to aquatic life.
- H412: Harmful to aquatic life with long lasting effects.

Physical and Chemical Properties

The physical and chemical properties of a substance are crucial for determining its hazards and the necessary safety precautions. The following table summarizes the properties of styrene.

Property	Value
Molecular Formula	C8H8 (Styrene)
Molecular Weight	104.15 g/mol (Styrene) [1]
Appearance	Colorless to yellowish oily liquid [1] [2] [3]
Odor	Sweet, pleasant odor when pure; sharp, unpleasant with impurities [1] [2] [3]
Melting Point	-31 °C / -23.8 °F [2]
Boiling Point	145 - 146 °C / 293 - 294.8 °F [1] [2]
Flash Point	31 °C / 87.8 °F (closed cup) [1] [2]
Vapor Pressure	7 mbar @ 20 °C [2]
Vapor Density	1.22 [2]
Specific Gravity	0.906 [2]
Solubility in Water	Moderately soluble [2]
Autoignition Temperature	490 °C / 914 °F [2]

Exposure Limits

Occupational exposure limits (OELs) for styrene have been established by various regulatory agencies. These should be strictly adhered to in a laboratory or industrial setting.

Organization	Exposure Limit
OSHA (PEL)	100 ppm (8-hour TWA) [4]
200 ppm (15-minute ceiling) [4]	
600 ppm (5-minute maximum peak in any 3 hours) [4]	
NIOSH (REL)	50 ppm (10-hour TWA) [4]
100 ppm (15-minute STEL) [4]	
ACGIH (TLV)	20 ppm (8-hour TWA) [4]
40 ppm (STEL) [4]	

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

Toxicological Information

The primary health effects of styrene exposure are on the central nervous system (CNS).[\[3\]\[5\]](#)

- Acute Effects: Inhalation can cause irritation to the nose, throat, and respiratory system.[\[3\]\[5\]](#) High concentrations can lead to "styrene sickness," characterized by headache, nausea, dizziness, fatigue, and lack of coordination.[\[3\]](#) Direct contact causes skin and eye irritation.[\[3\]\[5\]](#)
- Chronic Effects: Long-term exposure can lead to persistent CNS effects, including depression, headache, fatigue, and weakness.[\[5\]](#) It may also affect kidney function.[\[5\]](#) Styrene is classified as "reasonably anticipated to be a human carcinogen" by the National Toxicology Program (NTP).[\[5\]](#)
- Aspiration Hazard: If swallowed, the liquid can be aspirated into the lungs, which can be fatal.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-propylstyrene** were not available in the searched literature. Toxicological studies for styrene, upon which this guide is based, are typically conducted following OECD (Organisation for Economic Co-operation and Development) or EPA (Environmental Protection Agency) guidelines for chemical safety testing. These protocols involve standardized tests for acute toxicity (oral, dermal, inhalation), skin and eye irritation, sensitization, mutagenicity, and carcinogenicity.

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.[2][6]
- Use non-sparking tools and explosion-proof equipment.[2][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[2][6]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.[2]
- Immediately change contaminated clothing.

Storage:

- Store in a cool, dry, and well-ventilated place.[2]
- Keep containers tightly closed.[2]
- Store locked up.
- Keep away from incompatible materials such as strong oxidizing agents, acids, halogenated compounds, and copper alloys.[2]

- Refrigerated storage is recommended.[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling 4-propylstyrene:

Protection Type	Specification
Eye/Face Protection	Tight-sealing safety goggles. A face shield may also be necessary.[2]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[2]
Respiratory Protection	If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA approved respirator with an appropriate cartridge for organic vapors.[7]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [2]
Ingestion	Do NOT induce vomiting. If vomiting occurs, keep the head low so that stomach content doesn't get into the lungs. Call a physician or poison control center immediately. [2]

Accidental Release and Fire-Fighting Measures

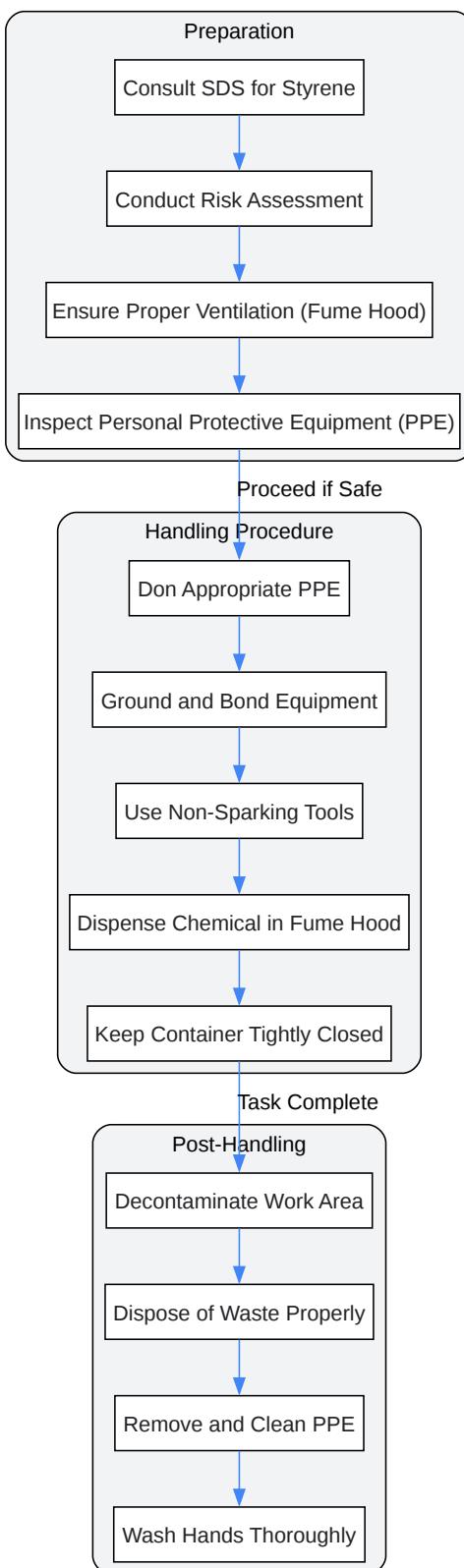
Accidental Release:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[\[2\]](#)
- Wear appropriate personal protective equipment.[\[2\]](#)
- Prevent the substance from entering drains.
- Contain the spill with inert absorbent material (e.g., sand, earth, vermiculite) and collect it in a suitable, closed container for disposal.

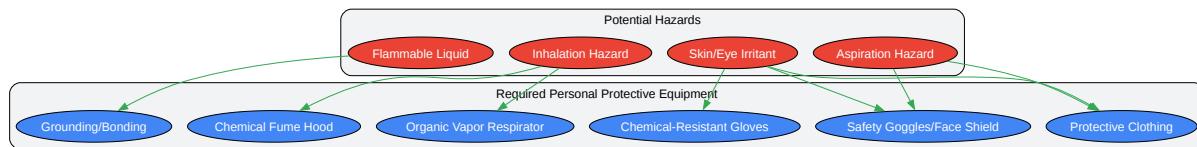
Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or sand.
- Specific Hazards: The substance is flammable and vapors may form explosive mixtures with air. Containers may explode in a fire.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)

Visualizations

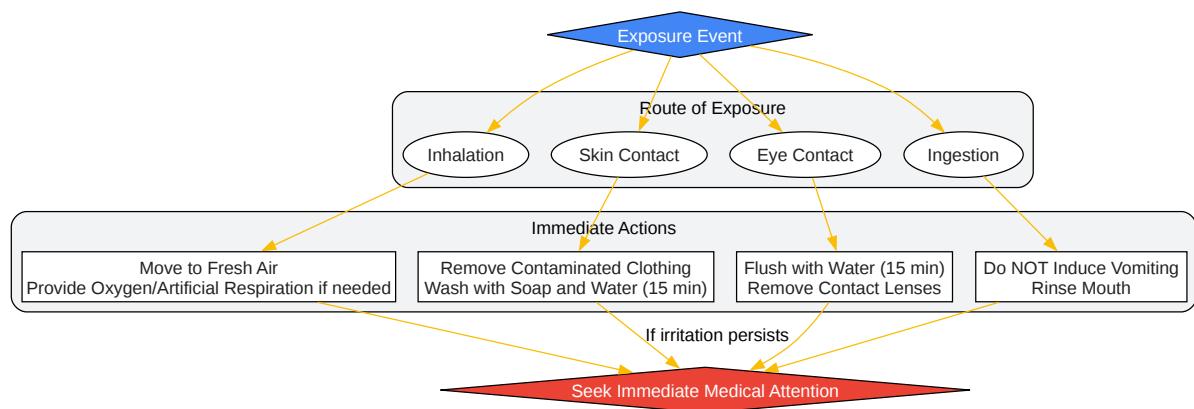
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Caption: Workflow for the safe handling of **4-propylstyrene**.



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Caption: Relationship between hazards and required PPE.



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Caption: Decision tree for first aid measures after exposure.

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